

A Guide to the Safe Disposal of Saralasin TFA

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Compound of Interest		
Compound Name:	Saralasin TFA	
Cat. No.:	B8117582	Get Quote

For laboratory professionals, including researchers, scientists, and drug development experts, the proper disposal of chemical reagents is a critical component of maintaining a safe and compliant work environment. This guide provides essential, step-by-step procedures for the safe disposal of **Saralasin TFA**, a competitive angiotensin II antagonist used in hypertension research. While **Saralasin TFA** is not classified as a hazardous substance, responsible waste management practices are necessary to minimize environmental impact and ensure workplace safety.[1][2]

Core Disposal Principles

The fundamental principle for disposing of non-hazardous solid chemical waste like **Saralasin TFA** is containment and disposal through an institution's established solid waste stream. Liquid solutions containing **Saralasin TFA** should not be disposed of down the drain.[3] Adherence to your institution's specific waste management guidelines is paramount.

Summary of Key Data

For quick reference, the following table summarizes essential information regarding **Saralasin TFA**.



Property	Data	
Chemical Name	Saralasin (trifluoroacetate salt)	
Synonyms [Sar1,Ala8] Angiotensin II TFA, Ara		
Molecular Formula	C44H66F3N13O12[2][5]	
Molecular Weight	1026.07 g/mol [2][5][6]	
Appearance	White to Off-White Solid[6]	
Solubility	H2O: 100 mg/mL (requires sonication); DMSO: 50 mg/mL (requires sonication)[5][7]	
Storage	Store at -20°C[5][7]	
Hazard Classification	Not classified as a hazardous substance according to the Globally Harmonized System (GHS)[1][2]	

Procedural Steps for Disposal

The following protocols provide detailed methodologies for the proper disposal of **Saralasin TFA** in various forms.

Unused or Expired Solid Saralasin TFA

- Personal Protective Equipment (PPE): Before handling, ensure you are wearing appropriate PPE, including a laboratory coat, nitrile gloves, and safety glasses with side shields.[3][8]
- Containment: Place the unwanted **Saralasin TFA**, preferably in its original container, into a designated and clearly labeled waste container for non-hazardous solid chemical waste.[3]
- Labeling: The waste container should be labeled in accordance with your institution's guidelines, for example, as "Non-Hazardous Laboratory Waste."[3]
- Disposal: Dispose of the container through your institution's established waste management stream for non-hazardous solid waste.[3]



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Contaminated Labware and Materials

This includes items such as weighing boats, filter paper, pipette tips, and vials that have come into contact with **Saralasin TFA**.

- Segregation: Collect all solid materials that have been contaminated with Saralasin TFA.[3]
- Containment: Place these items into the designated "Non-Hazardous Laboratory Waste" container.[3]
- Disposal: Dispose of the container following your institution's protocol for non-hazardous solid waste.[3]

Empty Saralasin TFA Containers

- Decontamination: Ensure the container is thoroughly empty.
- Label Defacement: To prevent misidentification, obliterate or remove the original product label.[3]
- Disposal: Dispose of the empty container in the appropriate recycling or solid waste bin as per your facility's guidelines.[3]

Accidental Spills

In the event of a spill, follow these steps to ensure safe cleanup and disposal.

- Personal Protection: Wear appropriate PPE, including a lab coat, gloves, and safety glasses, before initiating cleanup.[3] For powdered spills, an N95 respirator or equivalent is recommended to avoid inhalation of dust.[8]
- Containment: For powdered spills, gently cover the material to avoid generating dust. For liquid spills, use an inert absorbent material.[8]
- Collection: Carefully sweep or scoop the contained material into a suitable, sealed container.
 [3][8]
- Labeling: Label the container as "Spill Debris: Non-Hazardous (Saralasin TFA)."[3]



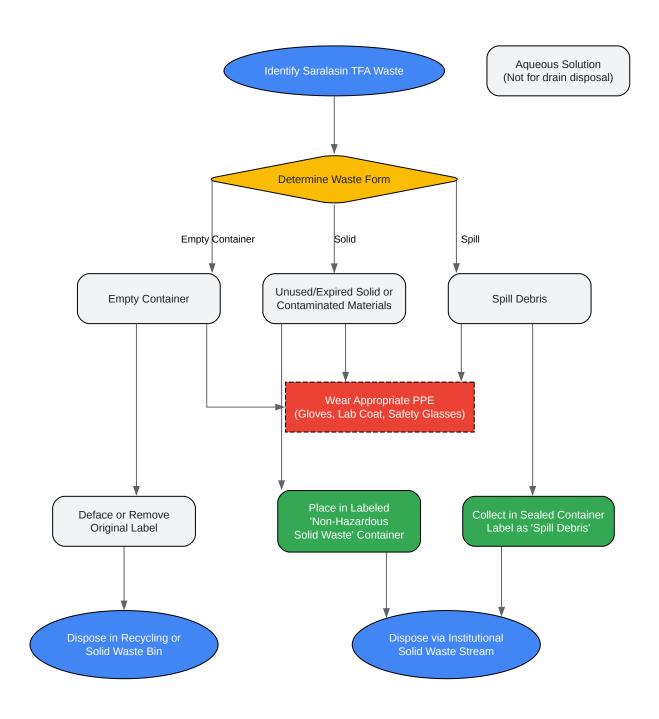


• Final Disposal: Dispose of the container as non-hazardous solid waste through your institution's waste management stream.[3]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Saralasin TFA** and related materials.





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